

In-Depth Technical Guide to the Spectroscopic Data of Sudan Red 7B-d5

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Compound of Interest

Compound Name: Sudan red 7B-d5

Cat. No.: B15558912

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available spectroscopic data for **Sudan Red 7B-d5**. It is intended to serve as a valuable resource for researchers and scientists utilizing this compound, particularly as an internal standard in quantitative analyses. This document compiles known spectroscopic properties and outlines detailed experimental protocols for its characterization.

Chemical Structure and Properties

Sudan Red 7B-d5 is the deuterated form of Sudan Red 7B, an azo dye. The "-d5" designation indicates the presence of five deuterium atoms, which are most likely located on the terminal phenyl ring, a common labeling pattern for internal standards used in mass spectrometry. This substitution results in a predictable mass shift, allowing it to be distinguished from its non-deuterated counterpart.

Chemical Formula: $C_{24}H_{16}D_5N_5$

Molecular Weight: Approximately 384.5 g/mol (non-deuterated: ~379.46 g/mol)

Appearance: A solid, dark-red powder.[1]

Solubility: Soluble in organic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and ethanol.[2][3]

Spectroscopic Data

The following tables summarize the key spectroscopic data for Sudan Red 7B. It is important to note that while UV-Vis data is readily available for the non-deuterated form and is expected to be nearly identical for the deuterated version, specific mass spectrometry and NMR data for **Sudan Red 7B-d5** are not widely published. The provided mass spectrometry data is inferred based on its common use as an internal standard.

UV-Visible Spectroscopy

Parameter	Value	Solvent
λ_{max}	525 nm[2][3][4][5]	Not specified
λ_{max}	528 nm[6]	Not specified

Mass Spectrometry (Inferred for Sudan Red 7B-d5)

As **Sudan Red 7B-d5** is primarily used as an internal standard in LC-MS/MS analysis, its mass spectrum is characterized by a mass shift of +5 amu compared to the unlabeled compound.

Ionization Mode	Precursor Ion (m/z)	Major Fragment Ions (m/z)
ESI+	~385.2	Fragments corresponding to the loss of the deuterated phenyl group and other characteristic cleavages of the azo bonds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed NMR spectra for **Sudan Red 7B-d5** are not publicly available. The ^1H NMR spectrum would be expected to show a significant reduction in the signals corresponding to the protons

on the deuterated phenyl ring. The ^{13}C NMR would show subtle shifts for the carbons attached to deuterium.

Experimental Protocols

The following protocols are based on established methods for the analysis of Sudan dyes and provide a framework for obtaining spectroscopic data for **Sudan Red 7B-d5**.

UV-Visible Spectroscopy

Objective: To determine the maximum absorption wavelength (λ_{max}) of **Sudan Red 7B-d5**.

Materials:

- **Sudan Red 7B-d5**
- Spectrophotometric grade ethanol
- Quartz cuvettes
- UV-Vis spectrophotometer

Procedure:

- Prepare a stock solution of **Sudan Red 7B-d5** in ethanol (e.g., 1 mg/mL).
- From the stock solution, prepare a dilute working solution (e.g., 10 $\mu\text{g/mL}$) in ethanol.
- Use ethanol as a blank to zero the spectrophotometer.
- Record the absorbance spectrum of the working solution over a wavelength range of 200-800 nm.
- Identify the wavelength of maximum absorbance (λ_{max}).

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Objective: To determine the mass-to-charge ratio (m/z) of the parent ion and its major fragments. **Sudan Red 7B-d5** is often used as an internal standard for the quantification of other Sudan dyes.[7]

Materials:

- **Sudan Red 7B-d5** solution (e.g., 1 $\mu\text{g/mL}$ in acetonitrile)[8]
- LC-MS grade acetonitrile
- LC-MS grade water
- Formic acid
- A C18 liquid chromatography column
- A tandem mass spectrometer with an electrospray ionization (ESI) source

Procedure:

- Chromatographic Conditions:
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A suitable gradient to ensure separation from other analytes (e.g., starting with 95% A and ramping to 95% B).
 - Flow Rate: 0.3 mL/min
 - Column Temperature: 40 °C
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Scan Mode: Full scan to determine the parent ion, followed by product ion scan to identify major fragments.

- Capillary Voltage: 3.5 kV
- Source Temperature: 150 °C
- Desolvation Temperature: 350 °C
- Inject the **Sudan Red 7B-d5** solution into the LC-MS/MS system and acquire the data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra to confirm the structure and deuteration pattern.

Materials:

- **Sudan Red 7B-d5**
- Deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6)
- NMR tubes
- NMR spectrometer

Procedure:

- Dissolve a sufficient amount of **Sudan Red 7B-d5** in the chosen deuterated solvent.
- Transfer the solution to an NMR tube.
- Acquire ^1H and ^{13}C NMR spectra according to the instrument's standard operating procedures.
- Process the spectra to identify chemical shifts and coupling constants.

Visualizations

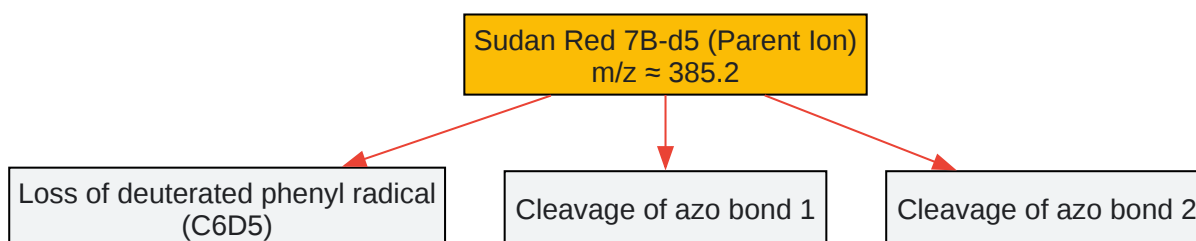
Experimental Workflow for LC-MS/MS Analysis



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Caption: LC-MS/MS analysis workflow for **Sudan Red 7B-d5**.

Inferred Fragmentation Pathway in Mass Spectrometry



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